

# 2,6-Dimethoxy-3-nitropyridine safety data sheet and handling

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## Compound of Interest

Compound Name: 2,6-Dimethoxy-3-nitropyridine

Cat. No.: B097036

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## An In-depth Technical Guide to the Safe Handling of 2,6-Dimethoxy-3-nitropyridine

For researchers, scientists, and drug development professionals, understanding the safety and handling protocols for chemical compounds is paramount. This guide provides a comprehensive overview of **2,6-Dimethoxy-3-nitropyridine**, a versatile compound used in organic synthesis and pharmaceutical development.<sup>[1]</sup> It serves as a crucial intermediate in creating various bioactive molecules, including potential anti-inflammatory and antimicrobial agents.<sup>[1]</sup>

## Chemical and Physical Properties

The physical and chemical properties of **2,6-Dimethoxy-3-nitropyridine** are summarized below. These characteristics are essential for safe storage, handling, and use in experimental settings.

Property	Value	Source
Molecular Formula	C <sub>7</sub> H <sub>8</sub> N <sub>2</sub> O <sub>4</sub>	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	184.15 g/mol	<a href="#">[1]</a> <a href="#">[2]</a>
Appearance	Pale yellow crystalline solid	<a href="#">[1]</a>
Melting Point	88 - 94 °C	<a href="#">[1]</a>
Boiling Point	346 °C / 655 °F	
Purity	≥ 97% (GC)	<a href="#">[1]</a>
CAS Number	18677-41-3	<a href="#">[1]</a>

## Safety and Hazard Information

According to the Globally Harmonized System (GHS) classification, **2,6-Dimethoxy-3-nitropyridine** presents several hazards that require careful management.

### GHS Hazard Classification

Hazard Class	Category
Acute Toxicity (Oral)	Category 4
Skin Irritation	Category 2
Eye Irritation	Category 2A
Specific target organ toxicity - single exposure	Category 3 (Respiratory system)

Source: Sigma-Aldrich Safety Data Sheet[\[3\]](#)

## Hazard and Precautionary Statements

- Hazard Statements:
  - H302: Harmful if swallowed.
  - H315: Causes skin irritation.[\[4\]](#)

- H319: Causes serious eye irritation.[4]
- H335: May cause respiratory irritation.[4]
- Precautionary Statements (Prevention):
  - P261: Avoid breathing dust.[4]
  - P264: Wash skin thoroughly after handling.[4]
  - P270: Do not eat, drink or smoke when using this product.
  - P271: Use only outdoors or in a well-ventilated area.[4]
  - P280: Wear protective gloves/ protective clothing/ eye protection/ face protection.[4]
- Precautionary Statements (Response):
  - P301 + P312 + P330: IF SWALLOWED: Call a POISON CENTER/ doctor if you feel unwell. Rinse mouth.
  - P302 + P352: IF ON SKIN: Wash with plenty of soap and water.[5][6]
  - P304 + P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.[4]
  - P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[4]
  - P332 + P313: If skin irritation occurs: Get medical advice/ attention.[4]
  - P337 + P313: If eye irritation persists: Get medical advice/ attention.[4]
  - P362: Take off contaminated clothing and wash before reuse.[4]

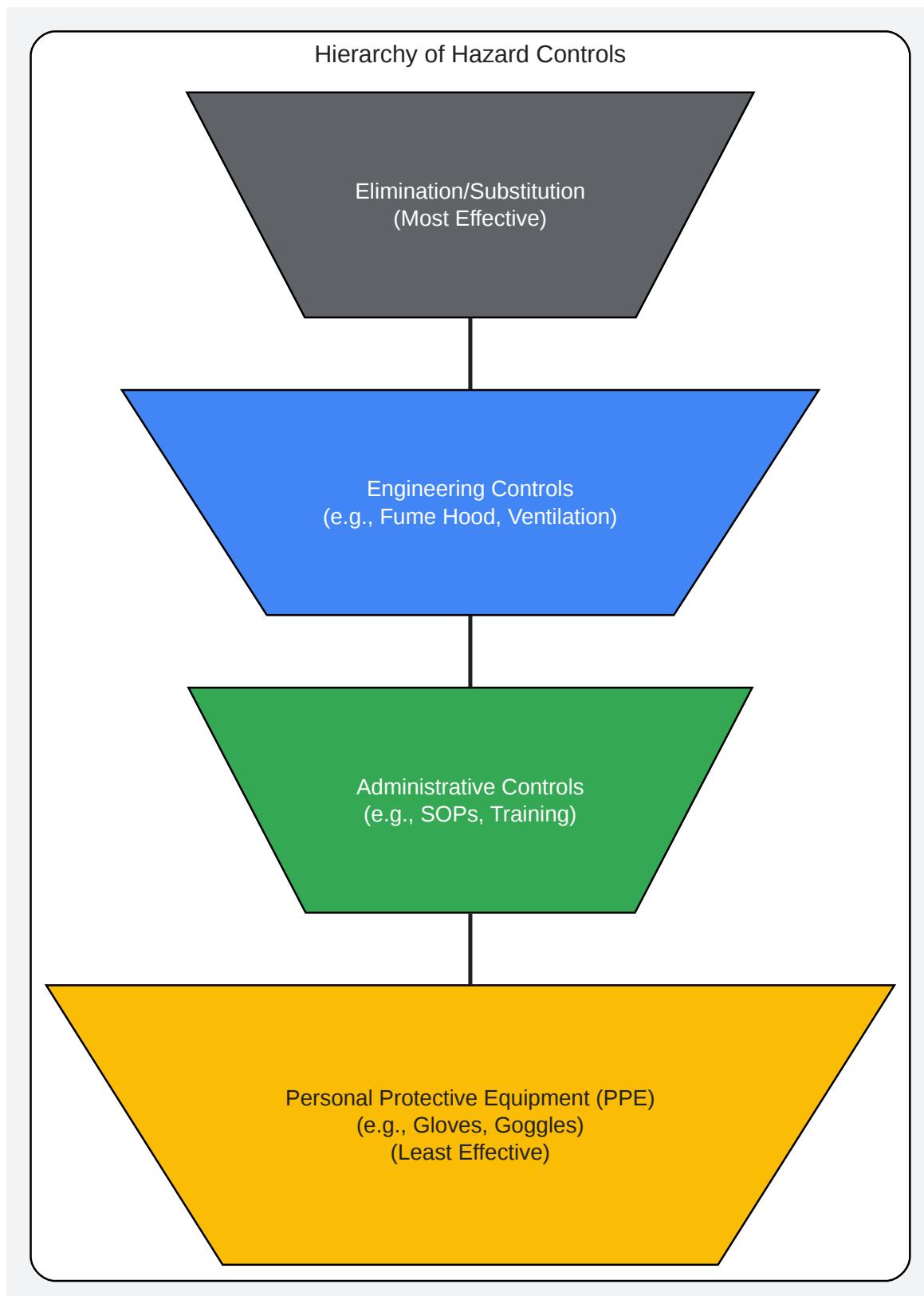
## Experimental Protocols and Handling

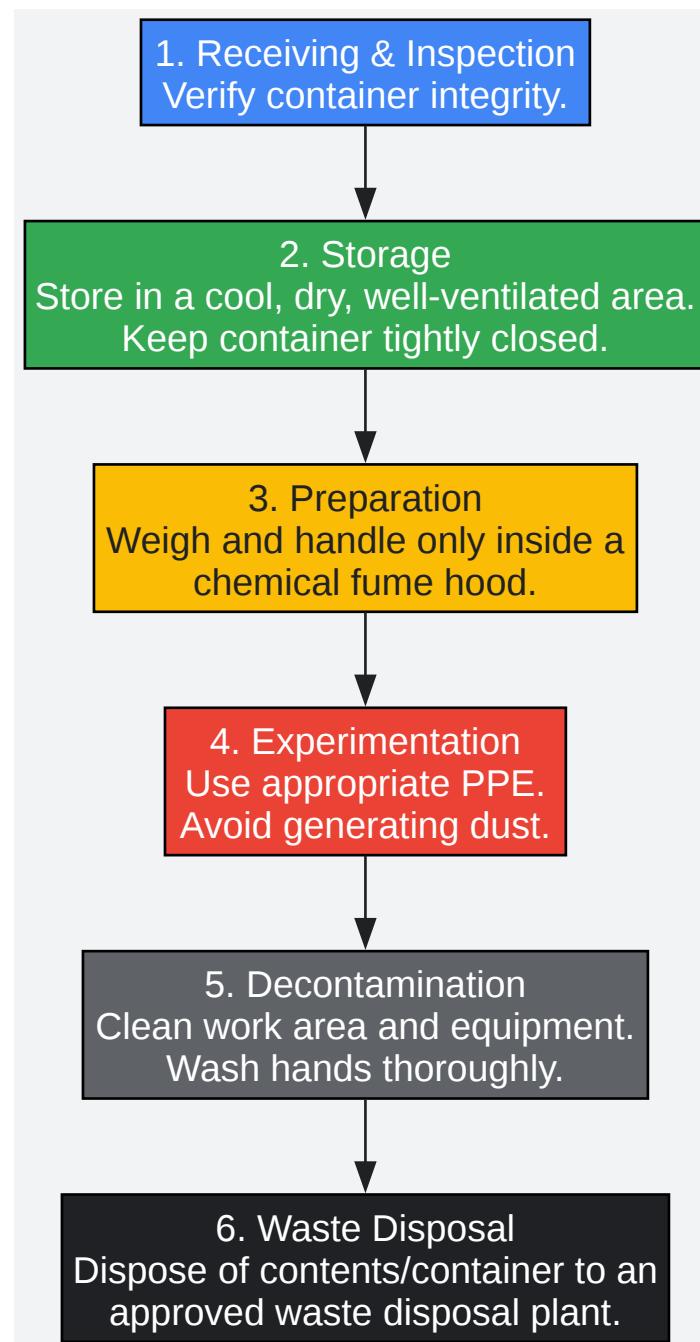
While specific experimental protocols for this compound are application-dependent, the following guidelines based on safety data sheets provide a framework for safe handling in a

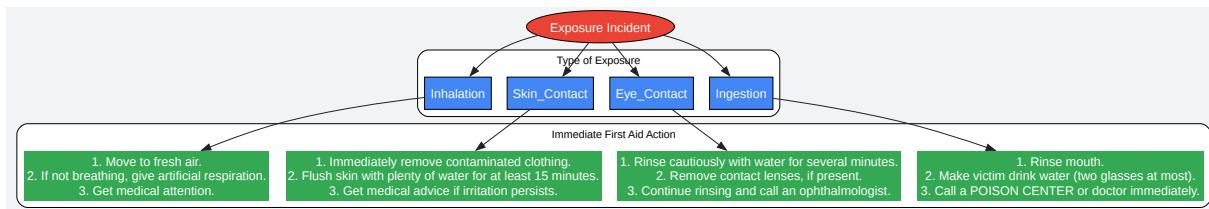
laboratory setting.

## Engineering Controls and Personal Protective Equipment (PPE)

A systematic approach to hazard control is essential. The hierarchy of controls illustrates the most effective means of mitigating risks associated with chemical handling.







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